

CI Vat Green 1: Application Notes for Studying Redox Processes

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Compound of Interest

Compound Name: *CI Vat green 1*

CAS No.: *113255-70-2*

Cat. No.: *B15550405*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CI Vat Green 1, also known as 16,17-dimethoxyviolanthrone, is a robust organic dye belonging to the violanthrone class.^[1] While extensively utilized in the textile industry for its vibrant color and high fastness, its inherent redox-active properties present a compelling opportunity for its application as a redox probe in various research settings. The core principle of its function lies in the reversible reduction of its quinone moieties to a phenolic leuco form, a transformation accompanied by a distinct and observable color change. This document provides detailed application notes and protocols for the characterization and utilization of **CI Vat Green 1** as a redox indicator for studying redox processes in chemical and biological systems.

The oxidized form of **CI Vat Green 1** is a dark green solid, insoluble in water but soluble in some organic solvents like DMSO and hot 1,2,3,4-tetrahydronaphthalene.^{[2][3][4]} Upon reduction in an alkaline medium, it transforms into its water-soluble leuco form, which exhibits a blue color. In acidic conditions, the leuco form is reported to be brilliant red.^[4] This reversible color change forms the basis of its utility as a redox probe.

Physicochemical Properties and Data Presentation

While specific quantitative data for **CI Vat Green 1** as a dedicated redox probe are not extensively published, the following table summarizes its known physicochemical properties. Researchers should experimentally determine the precise redox potential and molar absorptivity in their specific experimental system.

Property	Value/Description	Reference
Chemical Name	16,17-dimethoxyviolanthrone	[1]
Synonyms	CI 59825, Jade Green Base, Indanthren Brilliant Green B	[1]
CAS Number	128-58-5	[3]
Molecular Formula	C ₃₆ H ₂₀ O ₄	[3]
Molecular Weight	516.55 g/mol	[3]
Appearance (Oxidized)	Dark green solid powder	[1]
Appearance (Reduced, Leuco)	Blue in alkaline solution; Brilliant red in acidic solution.	[4]
Solubility (Oxidized)	Insoluble in water and ethanol. Soluble in DMSO. Slightly soluble in hot acetone, pyridine, and nitrobenzene. Soluble in hot 1,2,3,4-tetrahydronaphthalene.	[2][3][4]
Solubility (Reduced, Leuco)	The sodium salt of the leuco form is water-soluble.	

Experimental Protocols

Due to the lack of standardized protocols for **CI Vat Green 1** as a research probe, the following sections provide detailed methodologies for its characterization and application.

Protocol 1: Determination of Redox Potential by Cyclic Voltammetry

This protocol describes the determination of the formal reduction potential (E°) of **CI Vat Green 1**.

Materials and Equipment:

- **CI Vat Green 1**
- Anhydrous, deoxygenated solvent (e.g., Dimethylformamide or Acetonitrile)
- Supporting electrolyte (e.g., 0.1 M Tetrabutylammonium hexafluorophosphate)
- Potentiostat with a three-electrode setup (Working electrode: Glassy carbon; Reference electrode: Ag/AgCl; Counter electrode: Platinum wire)
- Inert gas (Argon or Nitrogen) for deaeration

Procedure:

- Prepare a stock solution of **CI Vat Green 1** (e.g., 1 mM) in the chosen anhydrous solvent.
- Prepare the electrolyte solution by dissolving the supporting electrolyte in the solvent.
- Deaerate the electrolyte solution by bubbling with an inert gas for at least 15-20 minutes.
- Assemble the three-electrode cell with the deaerated electrolyte solution.
- Record a background cyclic voltammogram of the electrolyte solution.
- Add a known volume of the **CI Vat Green 1** stock solution to the electrochemical cell to achieve the desired concentration (e.g., 0.1 mM).
- Deaerate the solution again for a few minutes.
- Record the cyclic voltammogram by scanning the potential from an initial value where no reaction occurs to a potential sufficiently negative to induce reduction, and then reversing the

scan.

- Identify the anodic and cathodic peak potentials (E_{pa} and E_{pc}).
- The formal reduction potential (E°) can be estimated as the midpoint of the peak potentials:
$$E^{\circ} = (E_{pa} + E_{pc}) / 2.$$

Data Analysis: The reversibility of the redox process should be assessed by analyzing the peak separation ($\Delta E_p = E_{pa} - E_{pc}$), which should be close to $59/n$ mV for a reversible n -electron process at room temperature.

Protocol 2: Spectrophotometric Characterization and Determination of Molar Absorptivity

This protocol outlines the procedure to determine the molar absorptivity (ϵ) of the oxidized and reduced forms of **CI Vat Green 1**.

Materials and Equipment:

- **CI Vat Green 1**
- Appropriate solvent (e.g., DMSO for the oxidized form, aqueous buffer for the leuco form)
- Reducing agent (e.g., Sodium dithionite)
- Oxidizing agent (e.g., Hydrogen peroxide or air)
- UV-Vis Spectrophotometer
- Cuvettes with a known path length (e.g., 1 cm)

Procedure for Oxidized Form:

- Prepare a series of standard solutions of **CI Vat Green 1** in the chosen solvent with known concentrations.
- Record the absorbance spectrum for each solution over a relevant wavelength range (e.g., 400-800 nm).

- Identify the wavelength of maximum absorbance (λ_{max}).
- Plot a calibration curve of absorbance at λ_{max} versus concentration.
- The slope of the linear portion of the curve will be equal to the molar absorptivity (ϵ) multiplied by the path length (b). Calculate ϵ using the formula: $\epsilon = \text{slope} / b$.

Procedure for Reduced (Leuco) Form:

- Prepare a solution of **CI Vat Green 1** in an appropriate deoxygenated alkaline buffer.
- Add a stoichiometric excess of a reducing agent (e.g., sodium dithionite) to completely reduce the dye to its leuco form. The color change to blue should be evident.
- Immediately record the absorbance spectrum of the reduced form and identify its λ_{max} .
- To determine the molar absorptivity of the leuco form, a known concentration of the oxidized dye can be reduced in the cuvette, and assuming 100% conversion, the absorbance of the leuco form can be used to calculate its ϵ . Alternatively, spectroelectrochemical methods can be employed for a more precise determination.

Protocol 3: Application in Monitoring a Redox Reaction - Example with an Antioxidant Assay

This protocol provides a general framework for using **CI Vat Green 1** to assess the reducing capacity of an antioxidant.

Materials and Equipment:

- **CI Vat Green 1** stock solution
- Antioxidant standard (e.g., Ascorbic acid, Trolox)
- Sample with unknown antioxidant capacity
- A system to generate the oxidized form of the dye (if starting from the leuco form) or a mild oxidant to set the initial absorbance.

- UV-Vis Spectrophotometer or plate reader

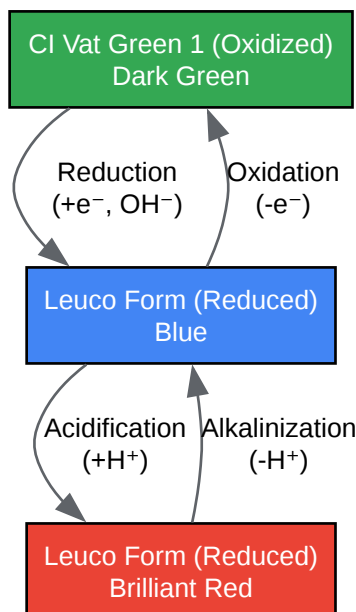
Procedure:

- Prepare a working solution of the oxidized **CI Vat Green 1** in a suitable buffer. The concentration should be adjusted to give an initial absorbance in the linear range of the spectrophotometer at its λ_{max} .
- Add a known volume of the antioxidant standard or the sample to the dye solution.
- Monitor the decrease in absorbance at the λ_{max} of the oxidized form over time, which corresponds to the reduction of the dye by the antioxidant.
- The rate of decolorization or the total change in absorbance can be correlated with the antioxidant capacity of the sample.
- A calibration curve can be generated using different concentrations of the antioxidant standard.

Visualizations

Redox State and Color Change of CI Vat Green 1

CI Vat Green 1 Redox Cycle

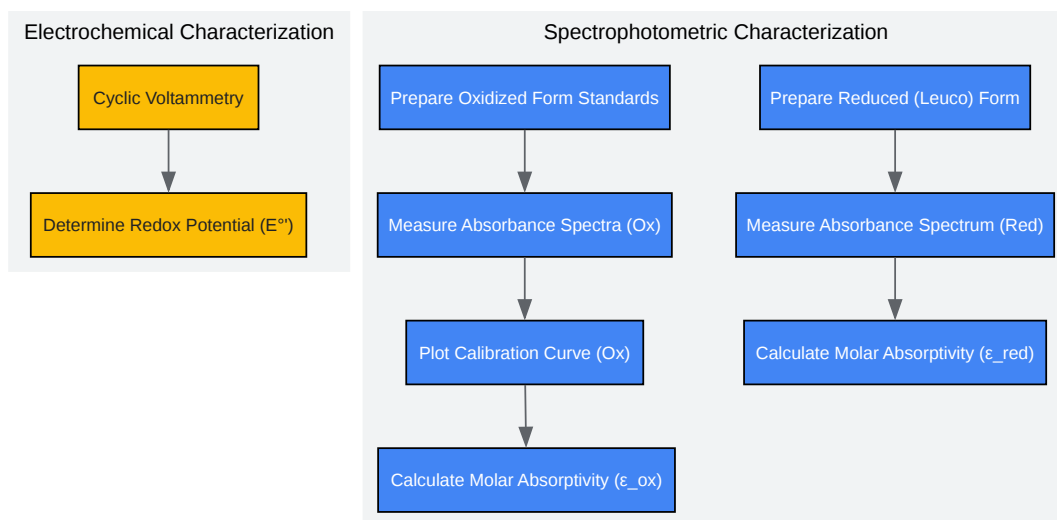


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Caption: Redox cycle of **CI Vat Green 1**.

Experimental Workflow for Characterization

Workflow for CI Vat Green 1 Characterization

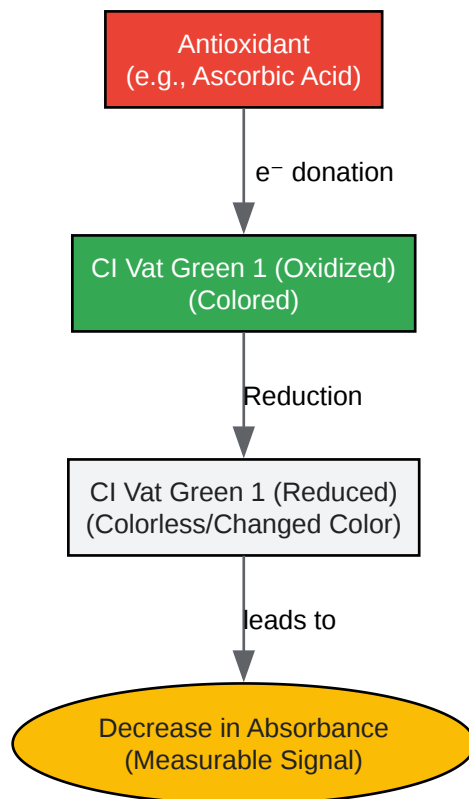


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Caption: Characterization workflow.

Signaling Pathway for Antioxidant Detection

Antioxidant Detection Mechanism



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Caption: Antioxidant detection pathway.

Conclusion

CI Vat Green 1 possesses the fundamental characteristics of a redox indicator, namely a distinct color change associated with a reversible redox reaction. While its application in a research context is not yet well-documented with quantitative data, the protocols outlined in these application notes provide a comprehensive guide for researchers to characterize its key redox properties and subsequently employ it as a valuable probe for studying a wide range of redox processes. Its solubility in organic solvents and the water solubility of its reduced form offer flexibility in designing experimental systems for both chemical and potentially biological

applications. Further research into the spectroelectrochemical properties of **CI Vat Green 1** will undoubtedly enhance its utility as a readily available and effective redox probe.

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References

- [1. Vat Green 1 - Wikipedia \[en.wikipedia.org\]](#)
- [2. sdinternational.com \[sdinternational.com\]](#)
- [3. medkoo.com \[medkoo.com\]](#)
- [4. worlddyevariety.com \[worlddyevariety.com\]](#)
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